Flt3-IN-21 precipitation in aqueous solutions

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Compound of Interest		
Compound Name:	Flt3-IN-21	
Cat. No.:	B12388114	Get Quote

Technical Support Center: Flt3-IN-21

Welcome to the technical support center for **Flt3-IN-21**. This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing **Flt3-IN-21** in their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues, particularly regarding its precipitation in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Flt3-IN-21** and what is its primary application?

A1: **Flt3-IN-21** is a potent and selective inhibitor of the FMS-like tyrosine kinase 3 (FLT3). It is primarily used in cancer research, particularly for studying acute myeloid leukemia (AML), where FLT3 mutations are common. **Flt3-IN-21** can be used to investigate the role of FLT3 signaling in cell proliferation, survival, and differentiation.

Q2: Why does **Flt3-IN-21** precipitate in my aqueous solution?

A2: **Flt3-IN-21**, like many small molecule kinase inhibitors, is a hydrophobic compound with low intrinsic solubility in aqueous solutions. Precipitation typically occurs when the concentration of **Flt3-IN-21** exceeds its solubility limit in the specific buffer or medium being used. This can be influenced by factors such as pH, temperature, and the presence of other solutes.

Q3: What is the recommended solvent for preparing a stock solution of Flt3-IN-21?



A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a concentrated stock solution of **Flt3-IN-21**. It is highly soluble in DMSO, allowing for the creation of a high-concentration stock that can then be diluted into your aqueous experimental buffer.

Q4: How should I store my Flt3-IN-21 stock solution and working solutions?

A4: Concentrated stock solutions of **Flt3-IN-21** in DMSO should be stored at -20°C or -80°C for long-term stability. Aqueous working solutions are generally not recommended for storage and should be prepared fresh for each experiment to avoid precipitation and degradation.

Troubleshooting Guide: Flt3-IN-21 Precipitation

Precipitation of **Flt3-IN-21** during an experiment can lead to inaccurate results and wasted resources. This guide provides a systematic approach to troubleshooting and preventing this issue.

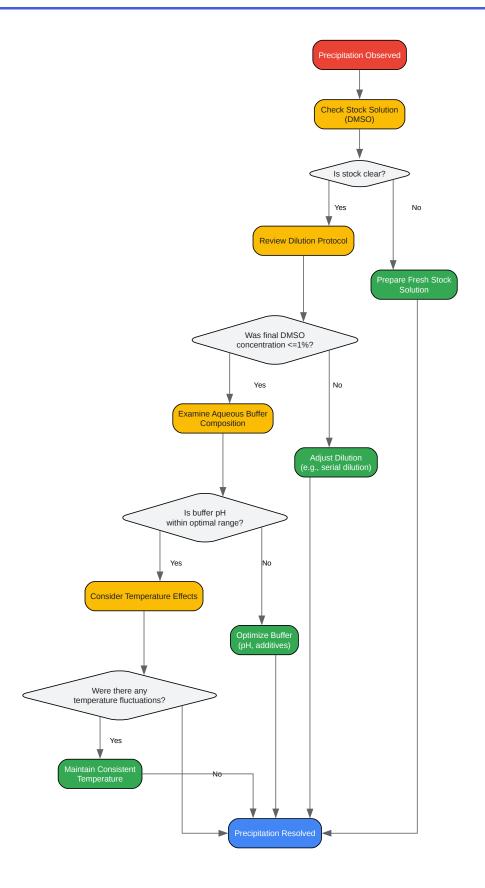
Initial Observation: Precipitate Formation

If you observe cloudiness, visible particles, or a pellet after centrifugation of your **Flt3-IN-21** solution, it is likely that the compound has precipitated.

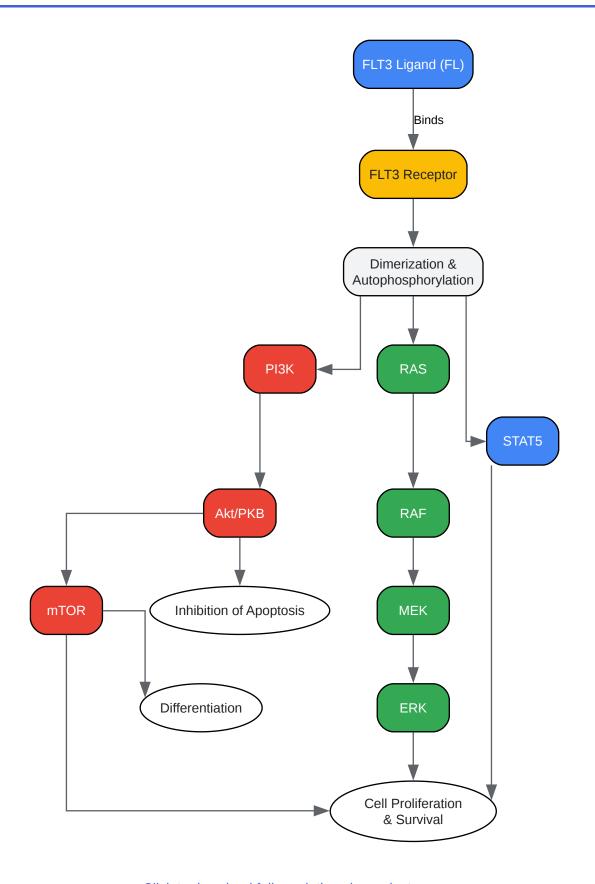
Troubleshooting Workflow

The following diagram outlines a step-by-step process to diagnose and resolve **Flt3-IN-21** precipitation issues.









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